

Solvothermal Synthesis of Co-MOF-74: An In-depth Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Co-MOF-74

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview and detailed protocol for the solvothermal synthesis of Cobalt-based Metal-Organic Framework-74 (**Co-MOF-74**), also known as CPO-27-Co. This material has garnered significant interest for its potential applications in gas storage and separation, catalysis, and notably, in the field of drug delivery due to its ordered porous structure and the presence of open metal sites.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)

Core Concepts and Material Properties

Co-MOF-74 is a crystalline, porous material constructed from cobalt(II) ions coordinated to 2,5-dihydroxyterephthalic acid (DHTA or H₄DOBDC) organic linkers.[\[6\]](#)[\[7\]](#) The resulting structure features one-dimensional hexagonal channels with exposed cobalt sites, which are crucial for its adsorptive and catalytic properties.[\[1\]](#) The material typically exhibits a rod-like crystal morphology.[\[1\]](#) The activation process, which involves the removal of solvent molecules from the pores, is critical to expose these open metal sites and achieve high surface area and porosity.[\[8\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#)

Experimental Protocol: Solvothermal Synthesis of Co-MOF-74

This protocol is a synthesis of methodologies reported in the literature.[\[1\]](#)[\[6\]](#)[\[12\]](#)

Materials:

- Cobalt(II) nitrate hexahydrate ($\text{Co}(\text{NO}_3)_2 \cdot 6\text{H}_2\text{O}$)
- 2,5-dihydroxyterephthalic acid (DHTA, H_4DOBDC)
- N,N-Dimethylformamide (DMF)
- Ethanol (EtOH)
- Methanol (MeOH)
- Deionized water (H_2O)

Equipment:

- Teflon-lined stainless-steel autoclave (e.g., 60 mL)
- Ultrasonicator
- Oven
- Centrifuge
- Vacuum oven or Schlenk line for activation

Procedure:

- Precursor Solution Preparation:
 - Dissolve 0.713 g (2.45 mmol) of $\text{Co}(\text{NO}_3)_2 \cdot 6\text{H}_2\text{O}$ in a 60 mL mixture of DMF, EtOH, and H_2O with a 1:1:1 volumetric ratio.[\[1\]](#)[\[12\]](#)
 - To this solution, add 0.145 g (0.73 mmol) of 2,5-dihydroxyterephthalic acid.[\[1\]](#)[\[12\]](#)
 - Ultrasonicate the resulting suspension until the solution becomes clear.[\[1\]](#)[\[12\]](#)
- Solvothermal Reaction:
 - Transfer the clear solution into a 60 mL Teflon-lined autoclave.

- Heat the sealed autoclave in an oven at 121 °C for 24 hours.[\[1\]](#)[\[12\]](#)
- Product Isolation and Washing:
 - After 24 hours, cool the autoclave to room temperature.
 - Collect the precipitate by centrifugation.[\[1\]](#)[\[12\]](#)
 - Wash the collected solid with fresh methanol three times to exchange the solvent and remove unreacted precursors.[\[1\]](#)[\[12\]](#)
- Drying and Activation:
 - Dry the washed solid under reduced pressure.[\[1\]](#)
 - Activate the material by heating under vacuum. A common activation procedure involves heating at 160 °C for 4 hours.[\[1\]](#) Another approach is a high-temperature activation at 300 °C to ensure the complete removal of coordinated solvent molecules like DMF.[\[8\]](#)[\[10\]](#) The activation step is crucial for creating open metal sites.[\[8\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#)

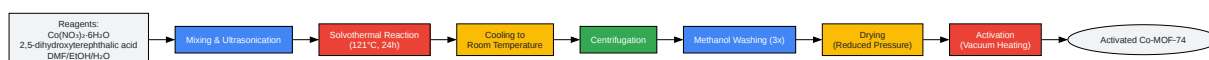
Data Presentation: Physicochemical Properties of Co-MOF-74

The following table summarizes key quantitative data for **Co-MOF-74** as reported in the literature. These values can be used as benchmarks for successful synthesis.

Property	Value	Source
Crystallographic Data		
Crystal System	Hexagonal	[1]
Space Group	P-31c	[7]
Porosity and Surface Area		
BET Surface Area	~1100 - 1300 m ² /g	[6]
Pore Diameter	~1.1 - 1.2 nm	[1]
Thermal Stability		
Decomposition Temperature	> 350 °C (in N ₂)	[12]
Adsorption Capacity		
CO Adsorption (298 K, 1 bar)	6.07 mmol/g	[8]

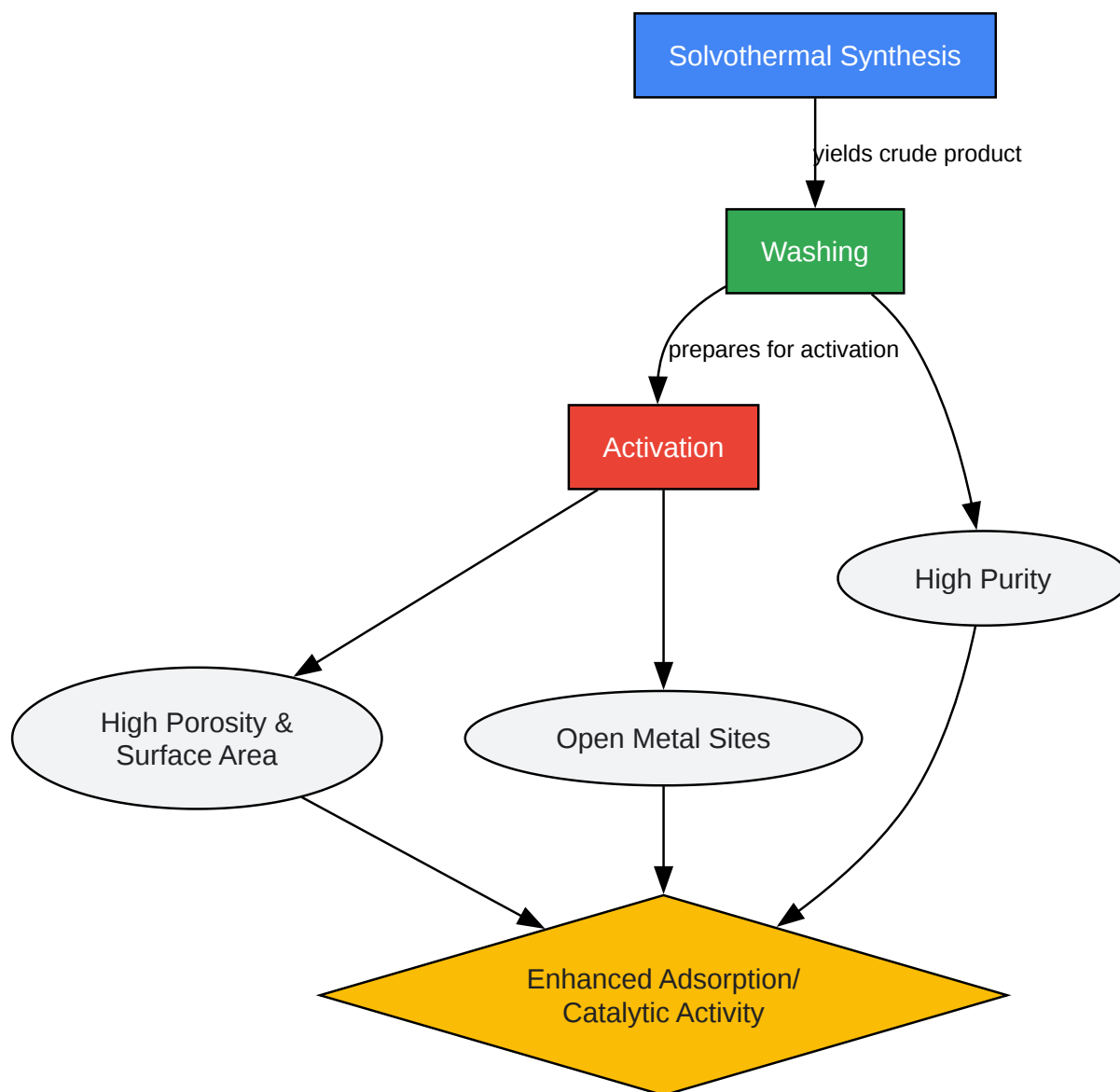
Mandatory Visualization: Experimental Workflow and Logical Relationships

The following diagrams illustrate the solvothermal synthesis workflow and the logical relationship between the synthesis steps and the final product characteristics.



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Caption: Workflow for the solvothermal synthesis of **Co-MOF-74**.



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Caption: Relationship between synthesis steps and **Co-MOF-74** properties.

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- To cite this document: BenchChem. [Solvothermal Synthesis of Co-MOF-74: An In-depth Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b13728145#solvothermal-synthesis-of-co-mof-74-protocol]

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